

Handling and safety precautions for 2-(Furan-2-yl)-2-oxoethyl acetate

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Compound of Interest

Compound Name: 2-(Furan-2-yl)-2-oxoethyl acetate

Cat. No.: B3349005

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Disclaimer: Comprehensive safety data for **2-(Furan-2-yl)-2-oxoethyl acetate** (CAS No. 19859-79-1) is not readily available. The following information is extrapolated from the safety data of structurally related furan-containing compounds. It is imperative to handle this chemical with caution in a well-ventilated laboratory setting and to conduct a thorough risk assessment before use.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-(Furan-2-yl)-2-oxoethyl acetate**?

A1: Based on data from similar furan derivatives, the primary hazards are expected to include:

- Skin and Eye Irritation/Damage: Furan compounds can be corrosive and cause severe skin burns and eye damage.^[1]
- Toxicity: Harmful if swallowed or inhaled.^[2]
- Respiratory Irritation: May cause respiratory irritation.

Q2: What personal protective equipment (PPE) should be worn when handling this compound?

A2: A comprehensive set of PPE is crucial. This includes:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Tightly fitting safety goggles or a face shield.[\[1\]](#)[\[3\]](#)
- Lab Coat: A flame-retardant lab coat.
- Respiratory Protection: Use in a chemical fume hood is strongly recommended. If the potential for aerosolization exists, a respirator may be necessary.[\[1\]](#)[\[3\]](#)

Q3: How should I store **2-(Furan-2-yl)-2-oxoethyl acetate**?

A3: Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#) Keep it away from heat, sparks, and open flames, as related furan compounds can be flammable.[\[4\]](#) It should also be stored away from strong oxidizing agents.[\[1\]](#)

Q4: What should I do in case of accidental exposure?

A4:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[3\]](#)[\[4\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[\[4\]](#)
- Inhalation: Move the individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[3\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)

Q5: What are the known incompatibilities of this compound?

A5: While specific data is unavailable for this compound, furan derivatives are generally incompatible with strong oxidizing agents.[\[1\]](#)

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Unexpected Color Change of Compound	Decomposition due to exposure to air, light, or impurities.	- Store the compound in a tightly sealed, opaque container under an inert atmosphere (e.g., argon or nitrogen).- Check for potential contaminants in your reaction setup.
Low Reaction Yield	Instability of the furan ring under certain reaction conditions (e.g., strong acids). Sub-optimal reaction temperature or time.	- Use milder reaction conditions where possible.- Perform a small-scale optimization study to determine the ideal temperature and reaction duration.
Difficulty in Dissolving the Compound	Incorrect solvent choice.	- Refer to literature for appropriate solvents for similar compounds.- Perform small-scale solubility tests with a range of common laboratory solvents.
Side Reactions Observed	Reactivity of the ketone or ester functional groups.	- Protect the ketone or ester group if they are not intended to participate in the reaction.- Adjust reaction conditions (e.g., temperature, pH) to favor the desired reaction pathway.

Quantitative Data Summary

Note: The following data is for a related compound, ethyl 2-(furan-2-yl)-2-oxoacetate (CAS No. 1639-37-8), and should be used as an estimate.

Property	Value
Molecular Weight	168.15 g/mol
Boiling Point	232.6 ± 13.0 °C (Predicted)
Melting Point	27-29 °C
Density	1.198 ± 0.06 g/cm ³ (Predicted)

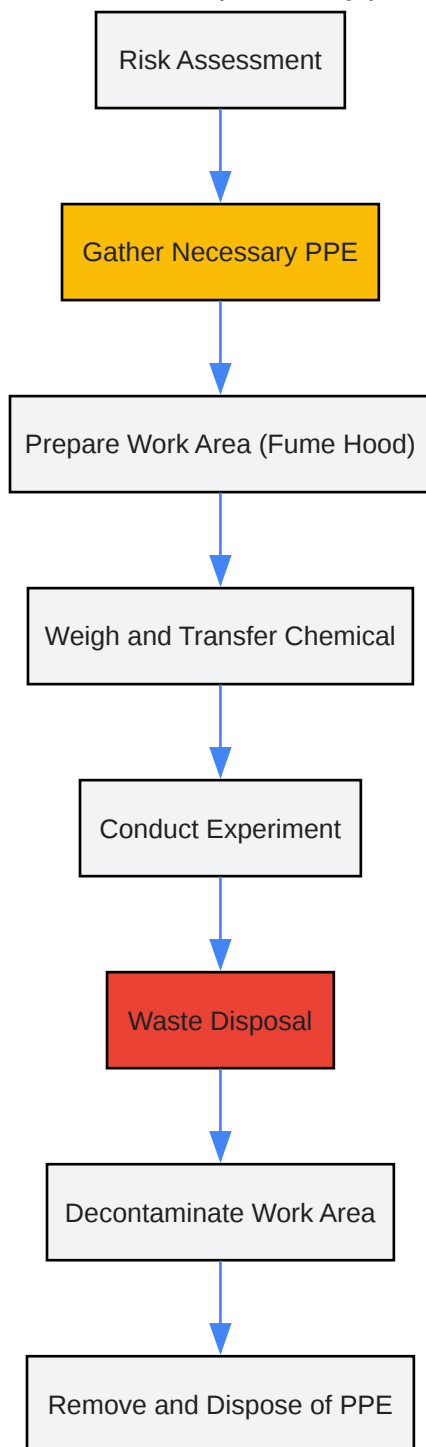
Experimental Protocols

General Handling Protocol for 2-(Furan-2-yl)-2-oxoethyl acetate

- **Preparation:** Before handling, ensure you are in a well-ventilated laboratory with a certified chemical fume hood. Have an emergency eyewash station and safety shower readily accessible.
- **Personal Protective Equipment (PPE):** Don the appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- **Weighing and Transfer:** Conduct all weighing and transfer operations within the chemical fume hood to minimize inhalation exposure. Use a spatula for solid transfers.
- **Dissolution:** When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
- **Reaction Setup:** Ensure all glassware is clean and dry. If the reaction is sensitive to air or moisture, use standard Schlenk line techniques.
- **Post-Reaction:** Quench the reaction carefully, if necessary, within the fume hood.
- **Waste Disposal:** Dispose of all waste containing the compound according to your institution's hazardous waste disposal guidelines.

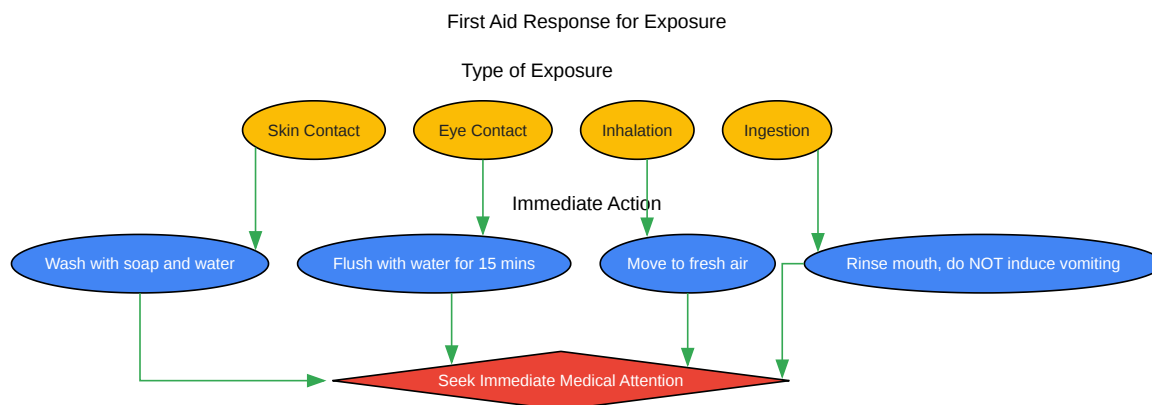
Visualizations

Safe Handling Workflow for 2-(Furan-2-yl)-2-oxoethyl acetate



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Caption: Safe Handling Workflow.



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Caption: First Aid Decision Tree.

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